

Light fastness and wash fastness of C.I. Vat Yellow 33

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Compound of Interest

Compound Name: C.I. Vat Yellow 33

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An In-depth Technical Guide to the Fastness Properties of C.I. Vat Yellow 33

This technical guide provides a comprehensive overview of the light and wash fastness properties of **C.I. Vat Yellow 33** (C.I. 65429), an anthraquinone vat dye known for its brilliant yellow hue.^{[1][2]} The information herein is curated for researchers, scientists, and professionals in drug development and related fields who require detailed technical data and experimental protocols.

Introduction to C.I. Vat Yellow 33

C.I. Vat Yellow 33, with the chemical formula $C_{54}H_{32}N_4O_6$, is a yellow powder insoluble in water, acetone, and ethanol.^{[3][4]} It is primarily used for dyeing and printing on cotton, cotton yarn, vinylon, viscose, and various blended fabrics such as polyester/cotton.^{[3][5]} The dye exhibits high directness and good leveling performance on cotton fibers.^{[1][2]} Belonging to the anthraquinone class, it is valued for its vibrant color and excellent fastness properties.^[1]

Light Fastness

Light fastness is a critical property for textiles, indicating the resistance of the color to fading upon exposure to light. The evaluation is typically performed against a standardized blue wool reference scale, where a higher rating signifies better resistance to light-induced degradation.

Data Presentation: Light Fastness Ratings

The light fastness of **C.I. Vat Yellow 33** has been consistently reported to be very good, as summarized in the table below. The rating is based on the Blue Wool Scale, ranging from 1 (very low fastness) to 8 (very high fastness).[6]

Fastness Property	Test Standard	Rating
Light Fastness	ISO 105-B02 (Xenon Arc)	6 - 7

Data sourced from multiple technical data sheets.[1][2][3][7][8]

Experimental Protocol: ISO 105-B02 - Colour Fastness to Artificial Light

The ISO 105-B02 standard specifies a method for determining the resistance of the color of textiles to the action of an artificial light source representative of natural daylight (D65), using a xenon arc fading lamp.[6][9]

Principle: A textile specimen is exposed to artificial light under controlled conditions, alongside a set of blue wool reference standards.[6][10] The light fastness is assessed by comparing the change in color of the specimen with that of the reference materials.[6]

Apparatus and Materials:

- Xenon Arc Lamp Tester: An apparatus with an artificial light source corresponding to sunlight through window glass.[11][12]
- Blue Wool References: A set of eight standardized blue wool fabrics (No. 1 to 8), where No. 1 has the lowest light fastness and No. 8 has the highest.[6]
- Grey Scale for Assessing Change in Colour: A standard scale (complying with ISO 105-A02) used to visually assess the degree of fading.[6][9]
- Specimen Holders and Masks: To mount the samples and cover a portion for comparison.
- Controlled Environment: The test chamber must maintain specified conditions of temperature and humidity.

Procedure:

- **Sample Preparation:** A specimen of the dyed textile is mounted on a card, with a portion of it covered by an opaque mask.
- **Reference Preparation:** The blue wool references are similarly mounted.
- **Exposure:** The specimen and the blue wool references are placed in the xenon arc tester and exposed simultaneously to the light source under specified conditions.[\[11\]](#)
- **Assessment:** The exposure is continued until a prescribed amount of fading occurs on the test specimen, corresponding to a specific grade on the Grey Scale for Assessing Change in Colour, or until a specific blue wool reference has faded to a certain degree.
- **Rating:** The light fastness rating of the specimen is the number of the blue wool reference that shows a similar change in color (fading) as the test specimen.

Visualization: Light Fastness Testing Workflow (ISO 105-B02)

Caption: Workflow for ISO 105-B02 Light Fastness Test.

Wash Fastness

Wash fastness, also referred to as soaping fastness, evaluates the resistance of a textile's color to domestic or commercial laundering procedures. The assessment involves two key aspects: the change in the color of the original specimen (fading) and the degree of color transfer to adjacent undyed fabrics (staining).

Data Presentation: Wash Fastness Ratings

C.I. Vat Yellow 33 demonstrates exceptional wash fastness. The ratings are determined using a 5-grade Grey Scale, where Grade 5 indicates no change and Grade 1 indicates a severe change.

Fastness Property	Test Standard	Fading Rating	Staining Rating
Soaping/Washing	ISO 105-C06	5	5

Data sourced from multiple technical data sheets.[\[2\]](#)[\[3\]](#)[\[7\]](#)[\[8\]](#)

Experimental Protocol: ISO 105-C06 - Colour Fastness to Domestic and Commercial Laundering

This standard specifies methods to determine the resistance of the colour of textiles to washing processes.[\[13\]](#)

Principle: A textile specimen, in contact with one or two specified adjacent fabrics, is agitated in a soap or soap-soda solution. The conditions of time and temperature are defined by the specific test procedure (e.g., A2S, B2S, C2S). The change in color of the specimen and the staining of the adjacent fabrics are then assessed using grey scales.[\[14\]](#)[\[15\]](#)[\[16\]](#)

Apparatus and Materials:

- Washing Device: A suitable washing machine, such as a Launder-Ometer, Gyrowash, or Rotawash, capable of maintaining the specified temperature and rotation speed.[\[13\]](#)[\[15\]](#)
- Stainless Steel Containers and Balls: Containers of specified volume and stainless steel balls to provide mechanical action.[\[13\]](#)[\[15\]](#)
- Adjacent Fabrics: A standard multifibre fabric (containing common fibres like acetate, cotton, nylon, polyester, acrylic, and wool) or two single-fibre fabrics.
- ECE Reference Detergent and Sodium Perborate: Standardized washing agents.[\[15\]](#)[\[17\]](#)
- Grey Scales: For assessing color change and staining.
- Color Matching Cabinet: For standardized visual assessment.

Procedure:

- Specimen Preparation: A specimen of the dyed fabric (typically 10 cm x 4 cm) is cut and sewn together with a same-sized piece of multifibre adjacent fabric along one of the shorter edges.[\[14\]](#)

- Washing Solution Preparation: A solution is prepared according to the specific test method, for instance, 4 g/L of ECE detergent and 1 g/L of sodium perborate.[15]
- Washing Process: The composite specimen, along with the required number of steel balls, is placed into a stainless steel container with the pre-heated washing solution.[17] The container is then agitated in the washing device for a specified time and at a specific temperature (e.g., 30 minutes at 60°C for test C2S).[15]
- Rinsing and Drying: After the wash cycle, the composite specimen is removed, rinsed thoroughly with water, and dried in air at a temperature not exceeding 60°C.[13][15]
- Assessment: Once dry, the stitching connecting the specimen and the adjacent fabric is removed. The change in color of the test specimen and the staining on each type of fibre in the multifibre fabric are assessed visually in a color matching cabinet using the appropriate grey scales.[13][14]

Visualization: Wash Fastness Testing Workflow (ISO 105-C06)

Caption: Workflow for ISO 105-C06 Wash Fastness Test.

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